

Methyl Red Sodium Salt Powder: A Technical Guide to Storage and Stability

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Compound of Interest

Compound Name: Methyl Red sodium salt

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This in-depth technical guide provides a comprehensive overview of the storage, stability, and handling of **Methyl Red sodium salt** powder. This information is critical for ensuring the integrity and performance of this widely used pH indicator in research, quality control, and various laboratory applications.

Introduction

Methyl Red sodium salt ($C_{15}H_{14}N_3NaO_2$) is the sodium salt of an azo dye that serves as a pH indicator. It is a dark red crystalline powder that is soluble in water. Its distinct color change from red at pH 4.4 to yellow at pH 6.2 makes it a valuable tool in titrations and microbiological assays.^{[1][2][3]} Maintaining the chemical integrity of the powder is paramount for accurate and reproducible results.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl Red sodium salt** powder is presented in Table 1.

Property	Value	References
Molecular Formula	C ₁₅ H ₁₄ N ₃ NaO ₂	[4] [5] [6]
Molecular Weight	291.27 g/mol	[4]
Appearance	Red-brown or dark red crystalline powder	[3] [4]
Melting Point	180 °C / 356 °F	[4]
Solubility	Soluble in water	[4]
Autoignition Temperature	450 °C / 842 °F	[4]

Storage and Handling Recommendations

Proper storage and handling are crucial to maintain the stability of **Methyl Red sodium salt** powder. The recommended conditions are summarized in Table 2.

Condition	Recommendation	Rationale	References
Temperature	Store in a cool, dry place. Some suppliers recommend storage at room temperature, while others specify a range of 2-30°C or +5°C to +30°C.	To prevent thermal degradation.	[4] [7] [8] [9]
Light	Store away from direct sunlight.	To prevent photodegradation.	[10]
Humidity	Keep container tightly closed in a dry and well-ventilated place.	The powder can be hygroscopic, and moisture can promote degradation.	[4] [5] [7]
Incompatible Materials	Strong oxidizing agents.	To prevent chemical reactions that could degrade the dye.	[4] [5] [7] [10]
General Handling	Avoid dust formation. Avoid contact with skin, eyes, and clothing.	To prevent inhalation and ensure personal safety.	[4] [7]

Stability Profile

Methyl Red sodium salt powder is generally considered stable under normal storage conditions.[\[4\]](#)[\[5\]](#) Several safety data sheets state that the product is stable under recommended storage conditions and that hazardous polymerization will not occur.[\[4\]](#)[\[7\]](#) One source indicates an indefinite shelf life if stored properly, while another suggests a shelf life of 60 months. However, quantitative data from long-term or accelerated stability studies on the powder form are not readily available in the public domain.

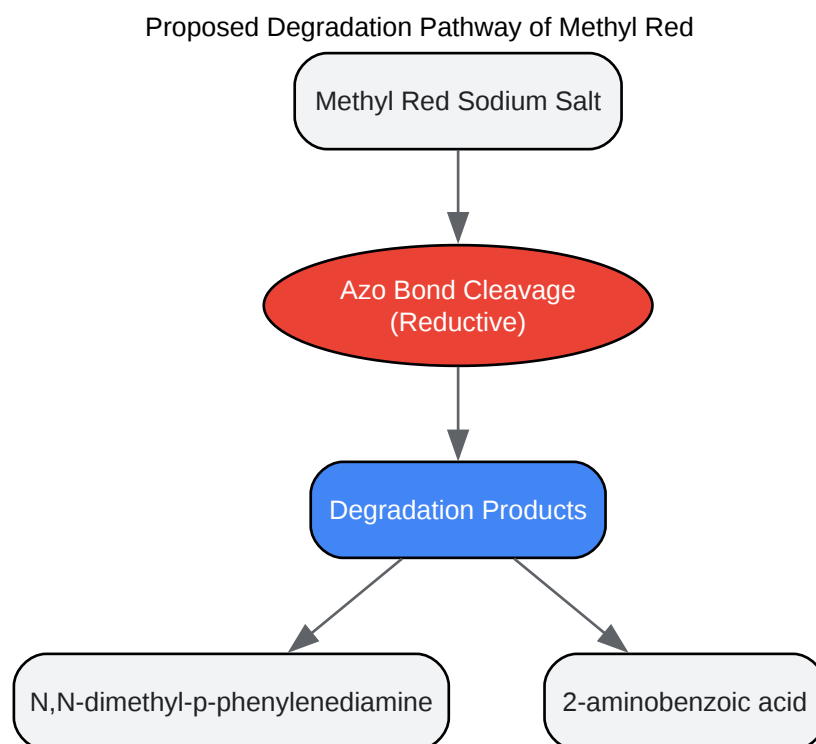
Degradation Pathways

While specific stability data for the powder is limited, studies on the degradation of Methyl Red in solution provide insights into its potential degradation pathways. The primary mechanism of degradation involves the cleavage of the azo bond ($-N=N-$). This can be initiated by various factors, including microbial action or advanced oxidation processes.

The reductive cleavage of the azo bond is a common degradation pathway, leading to the formation of aromatic amines. Key identified degradation products include:

- N,N-dimethyl-p-phenylenediamine
- 2-aminobenzoic acid (anthranilic acid)

A proposed degradation pathway for Methyl Red is visualized in the following diagram:



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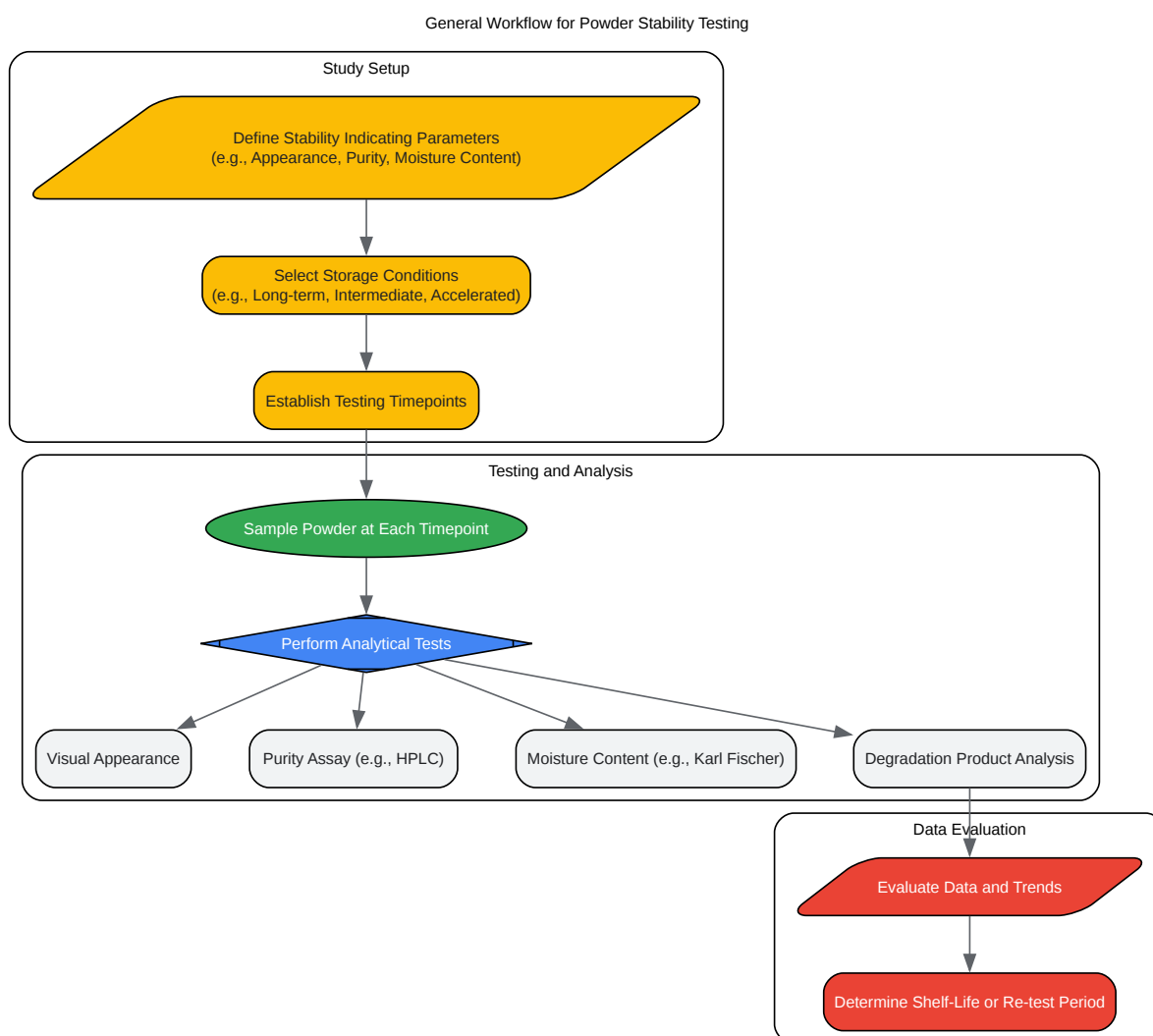
Caption: Proposed degradation pathway of Methyl Red.

Experimental Protocols for Stability Assessment

While a specific, standardized protocol for testing the stability of **Methyl Red sodium salt** powder is not widely published, a general workflow can be adapted from pharmaceutical stability testing guidelines. The objective is to assess any changes in the physical and chemical properties of the powder over time under various environmental conditions.

General Stability Testing Workflow

The following diagram illustrates a general workflow for a stability study of a chemical powder like **Methyl Red sodium salt**.



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Caption: General workflow for chemical powder stability testing.

Key Stability-Indicating Methods

The following analytical techniques are recommended for assessing the stability of **Methyl Red sodium salt** powder:

- **Visual Inspection:** To assess any changes in color and physical appearance of the powder.
- **High-Performance Liquid Chromatography (HPLC):** To determine the purity of the dye and to quantify any degradation products. A stability-indicating HPLC method should be developed and validated to separate the intact dye from its potential degradation products.
- **UV-Visible Spectroscopy:** To monitor changes in the absorption spectrum of the dye, which can indicate degradation. A shift in the maximum absorbance wavelength (λ_{max}) or a decrease in absorbance can be indicative of instability.
- **Moisture Content Analysis (e.g., Karl Fischer Titration):** To determine the water content of the powder, as moisture can be a critical factor in the degradation of chemical substances.
- **Mass Spectrometry (MS):** Coupled with a separation technique like GC or LC, MS can be used to identify the structure of any degradation products that may form.

Conclusion

Methyl Red sodium salt powder is a stable chemical when stored under the recommended conditions of a cool, dry, and dark environment, away from incompatible materials such as strong oxidizing agents. While quantitative stability data for the powder form is limited, understanding the potential degradation pathways, primarily through the cleavage of the azo bond, is essential for its proper use. For critical applications, it is recommended that users perform their own stability assessments using appropriate analytical methods to ensure the continued integrity and performance of the product throughout its intended shelf life.

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